

# A Comparative Guide to Phase Transformations in $\text{LaNi}_{5-x}\text{Al}_x\text{-H}_2$ Systems

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## Compound of Interest

Compound Name: *lanthanum;nickel*

CAS No.: 92522-33-3

Cat. No.: B14356627

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of the phase transformation behaviors in  $\text{LaNi}_{5-x}\text{Al}_x\text{-H}_2$  systems. By substituting nickel with aluminum, the thermodynamic and structural properties of the parent  $\text{LaNi}_5$  alloy can be systematically tuned for various hydrogen storage applications.

This guide summarizes key experimental data, outlines detailed methodologies for crucial experiments, and visualizes the experimental workflow.

## Performance Comparison: Thermodynamic and Structural Properties

The introduction of aluminum into the  $\text{LaNi}_5$  lattice significantly influences its interaction with hydrogen. The substitution of nickel by aluminum leads to a decrease in the plateau pressure for hydride formation, indicating an increased stability of the hydride phase. This is accompanied by a reduction in the hydrogen storage capacity and a decrease in the hysteresis between absorption and desorption pressures.

## Thermodynamic Properties

The thermodynamic parameters of the hydride formation in  $\text{LaNi}_{5-x}\text{Al}_x$  alloys are crucial for understanding their hydrogen storage capabilities. The enthalpy ( $\Delta H$ ) and entropy ( $\Delta S$ ) of hydride formation can be determined from the van't Hoff plot, which relates the natural logarithm of the equilibrium pressure to the inverse of the temperature.

Alloy Composition (x)	$\Delta H$ (kJ/mol $\text{H}_2$ )	$\Delta S$ (J/K·mol $\text{H}_2$ )
0	-30.9	-109
0.25	$-31.5 \pm 1.46$	$-100.8 \pm 4.3$
0.50	$-37.3 \pm 0.68$	$-102.7 \pm 1.9$
0.75	$-41.4 \pm 2.04$	$-106.0 \pm 2.57$
1.00	$-45.1 \pm 0.50$	$-107.7 \pm 0.50$

Table 1: Enthalpy ( $\Delta H$ ) and Entropy ( $\Delta S$ ) of hydride formation for  $\text{LaNi}_{5-x}\text{Al}_x$  alloys.

With increasing aluminum content, the enthalpy of formation becomes more negative, signifying a more stable hydride.

## Structural Properties

The  $\text{LaNi}_{5-x}\text{Al}_x$  alloys maintain the hexagonal  $\text{CaCu}_5$ -type crystal structure of the parent  $\text{LaNi}_5$ . However, the substitution of smaller nickel atoms with larger aluminum atoms leads to an expansion of the crystal lattice. This increase in the unit cell volume is a key factor influencing the thermodynamic properties. Upon hydrogenation, the crystal lattice undergoes a significant anisotropic expansion to accommodate the hydrogen atoms in its interstitial sites, forming the  $\beta$ -hydride phase.

Alloy Composition (x)	Lattice Parameters (Alloy)	Lattice Parameters (Hydride - $\beta$ phase)
a (Å)	c (Å)	
0	5.017	3.986
0.25	5.033	3.996
0.50	5.048	4.009
0.75	5.064	4.022
1.00	5.079	4.035

Table 2: Lattice parameters of  $\text{LaNi}_{5-x}\text{Al}_x$  alloys and their corresponding hydrides. The lattice parameters 'a' and 'c' increase with increasing aluminum content 'x'. Data for the hydride phases of the substituted alloys is less commonly reported in a consolidated format.

## Experimental Protocols

To investigate the phase transformations in  $\text{LaNi}_{5-x}\text{Al}_x\text{-H}_2$  systems, two primary experimental techniques are employed: Pressure-Composition Isotherm (PCI) measurements and in-situ X-ray Diffraction (XRD).

### Pressure-Composition Isotherm (PCI) Measurements

Objective: To determine the hydrogen absorption and desorption characteristics of the alloys at a constant temperature.

Apparatus: A Sieverts-type apparatus is commonly used. This setup consists of a calibrated gas handling system, a reactor to hold the sample, pressure transducers, and a temperature-controlled environment (e.g., a furnace or a water bath).

### Methodology:

- **Sample Activation:** The  $\text{LaNi}_{5-x}\text{Al}_x$  sample is initially "activated" to ensure rapid and reversible hydrogen absorption. This typically involves several cycles of heating the sample under vacuum to remove any surface contaminants and then exposing it to high-pressure hydrogen.
- **Isothermal Conditions:** The sample reactor is brought to and maintained at the desired experimental temperature.
- **Hydrogen Dosing:** A known amount of hydrogen gas is introduced into the calibrated volume of the apparatus, and the initial pressure is recorded.
- **Absorption:** The valve connecting the calibrated volume to the sample reactor is opened, allowing the alloy to absorb hydrogen. The pressure will decrease as hydrogen is absorbed.
- **Equilibrium:** The system is allowed to reach thermodynamic equilibrium, which is indicated by a stable pressure reading. The amount of hydrogen absorbed is calculated based on the pressure drop and the known volumes of the system.
- **Stepwise Measurement:** Steps 3-5 are repeated in increments to build the absorption isotherm, plotting the equilibrium pressure against the hydrogen concentration in the alloy (typically in H/M, hydrogen atoms per metal atom).
- **Desorption:** To obtain the desorption isotherm, the process is reversed. Small amounts of hydrogen are incrementally removed from the reactor, and the equilibrium pressure is measured at each step.

## In-situ X-ray Diffraction (XRD)

**Objective:** To study the crystal structure evolution of the  $\text{LaNi}_{5-x}\text{Al}_x$  alloy during hydrogen absorption and desorption in real-time.

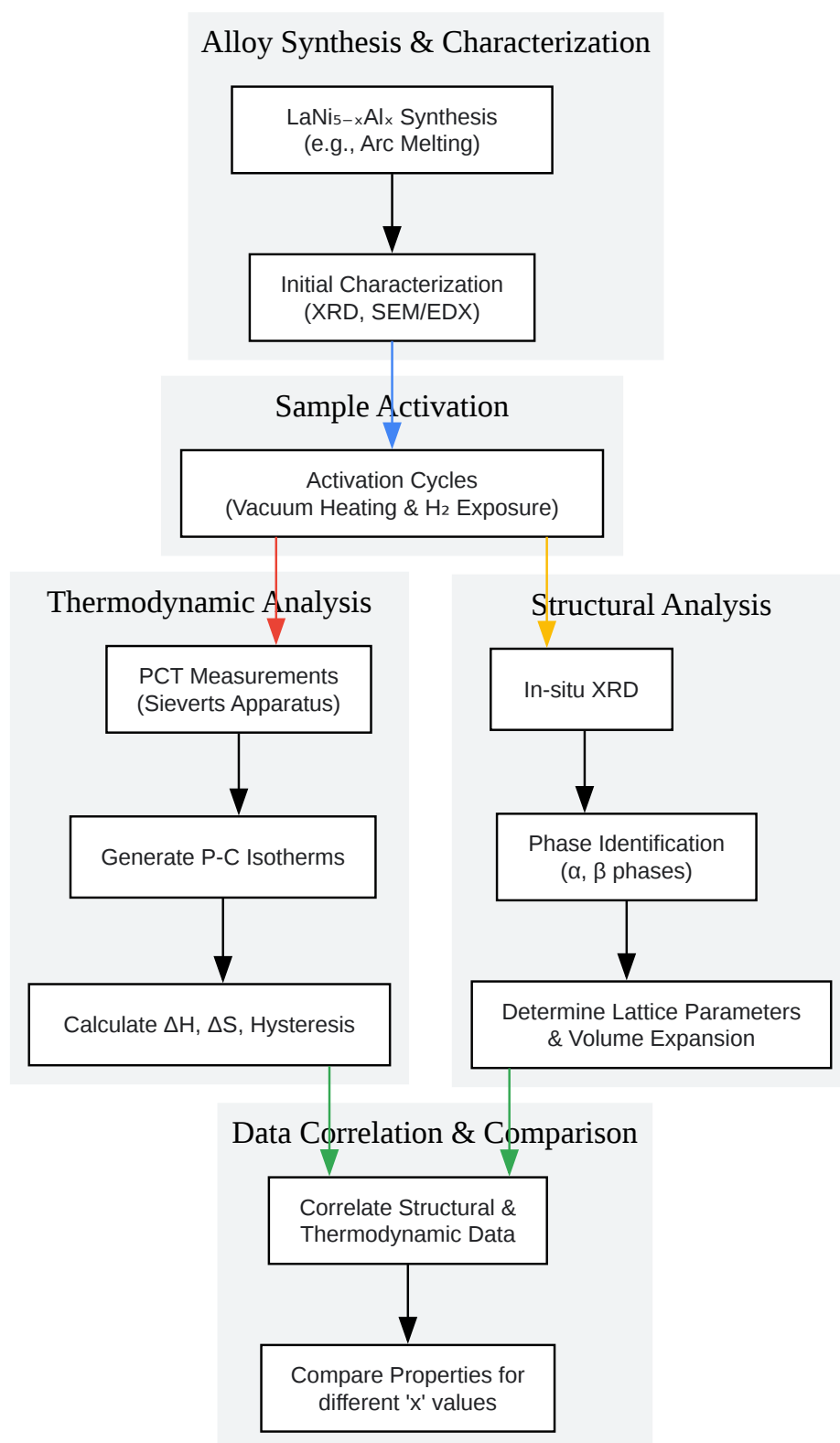
**Apparatus:** A powder X-ray diffractometer equipped with a specialized in-situ reaction cell. This cell allows for the control of hydrogen pressure and temperature while the sample is being irradiated with X-rays.

### Methodology:

- **Sample Preparation:** A fine powder of the activated  $\text{LaNi}_{5-x}\text{Al}_x$  alloy is placed in the sample holder of the in-situ cell.
- **Initial Scan:** An initial XRD scan of the activated alloy is performed under vacuum or an inert atmosphere to determine its crystal structure before hydrogen exposure.
- **Hydrogen Introduction:** Hydrogen gas is introduced into the cell at a controlled pressure and temperature.
- **Sequential Scans:** XRD patterns are collected at regular intervals as the alloy absorbs hydrogen. This allows for the observation of the gradual transformation from the  $\alpha$ -phase (solid solution of hydrogen in the alloy) to the  $\beta$ -phase (hydride).
- **Phase Identification:** The collected XRD patterns are analyzed to identify the crystal structures of the coexisting phases ( $\alpha$  and  $\beta$ ) and to determine their lattice parameters. The relative intensities of the diffraction peaks can be used to quantify the phase fractions at different stages of the hydrogenation process.
- **Desorption Analysis:** The same procedure can be followed during the desorption of hydrogen to observe the reverse phase transformation from the  $\beta$ -phase back to the  $\alpha$ -phase.

## Experimental Workflow

The following diagram illustrates the logical flow of investigating phase transformations in  $\text{LaNi}_{5-x}\text{Al}_x\text{-H}_2$  systems.



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Experimental workflow for investigating  $\text{LaNi}_{5-x}\text{Al}_x\text{-H}_2$  systems.

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